

Cefcapene pivoxil hydrochloride hydrate solubility DMSO water organic solvents

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

CAS No.: 147816-24-8

Cat. No.: S523075

[Get Quote](#)

Solubility Profile of Cefcapene Pivoxil Hydrochloride Hydrate

The solubility of **cefcapene pivoxil hydrochloride hydrate** has been characterized in several solvents, which is crucial for designing experimental formulations. The quantitative data is summarized in the table below.

Table 1: Solubility of **Cefcapene Pivoxil Hydrochloride Hydrate** in Various Solvents

Solvent	Solubility	Concentration (mM)	Notes	Source
DMSO	2 mg/mL	~3.22 mM	Clear solution	[1]
DMSO	50 mg/mL	80.37 mM	Sonication recommended	[2]
DMSO	100 mg/mL	160.74 mM	Use fresh, moisture-absorbing DMSO reduces solubility	[3]
DMSO	125 mg/mL	200.93 mM	Hygroscopic DMSO has significant impact; use newly opened	[4]

Solvent	Solubility	Concentration (mM)	Notes	Source
Water	Sparingly soluble / < 0.1 mg/mL	Insoluble	Not suitable for direct aqueous preparation	[4] [5]
Methanol	Slightly soluble	Information missing	May require optimization	[5]

Key Solubility Insights

- **DMSO is the Primary Solvent:** The data consistently shows that DMSO is the best solvent for preparing stock solutions of **cefcapene pivoxil hydrochloride hydrate**. However, the reported solubility values vary, with a range from 2 mg/mL to 125 mg/mL. It is advisable to start with a lower concentration and use sonication to aid dissolution [4] [2].
- **Limited Aqueous Solubility:** The compound has very low solubility in water [4] [5]. For in vivo experiments, it must first be dissolved in DMSO and then further diluted into an aqueous-based vehicle, as outlined in the protocols below.
- **Solution Stability:** The compound is reported to be unstable in solution [4]. Therefore, it is recommended to prepare fresh solutions immediately before use and not to store them for extended periods.

Detailed Experimental Protocols

Preparation of Stock Solutions in DMSO

This protocol is for creating concentrated stock solutions for in vitro studies.

- **Step 1:** Pre-warm the DMSO to room temperature and ensure it is fresh and anhydrous, as hygroscopic DMSO can significantly reduce solubility [4] [3].
- **Step 2:** Calculate the required amount of **cefcapene pivoxil hydrochloride hydrate** to achieve your desired stock concentration (e.g., 50 mg/mL or 100 mg/mL).
- **Step 3:** Add the compound powder to a clean vial. Introduce the calculated volume of DMSO.
- **Step 4:** Vortex the mixture thoroughly. To ensure complete dissolution, sonicate the solution in a water bath sonicator for several minutes until the solution is clear [2].

- **Step 5:** Aliquot the stock solution to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for longer-term stability, though fresh preparation is always preferred [4].

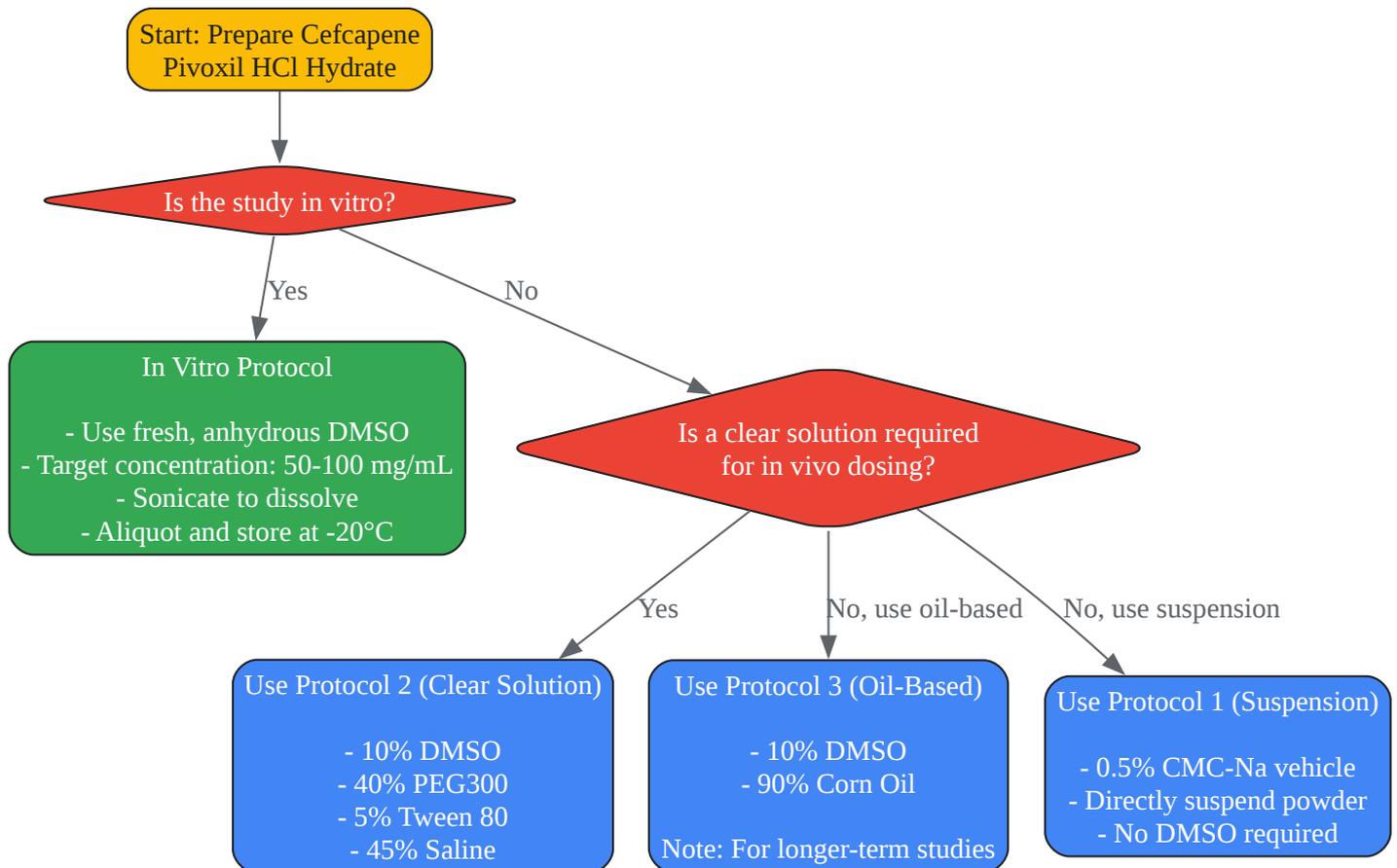
Preparation of In Vivo Dosing Formulations

For animal studies, the DMSO stock solution must be diluted into a biocompatible vehicle. Below are two established protocols.

Table 2: Protocols for Preparing In Vivo Formulations

Component	Protocol 1: Homogeneous Suspension	Protocol 2: Clear Solution	Protocol 3: Oil-Based Solution
Step 1	N/A	Take 100 µL DMSO stock (e.g., 20.8 mg/mL)	Take 100 µL DMSO stock (e.g., 20.8 mg/mL)
Step 2	Add 5 mg compound to 1 mL of 0.5% CMC-Na	Add to 400 µL PEG300, mix evenly	Add to 900 µL corn oil, mix evenly
Step 3	Mix vigorously to form a homogeneous suspension	Add 50 µL Tween 80, mix evenly	-
Step 4	Ready for administration (5 mg/mL)	Add 450 µL Saline, mix evenly	Ready for administration (2.08 mg/mL)
Final Volume	1 mL	1 mL	1 mL
Final Concentration	5 mg/mL	2.08 mg/mL	2.08 mg/mL
Appearance	Homogeneous suspension	Clear solution	Clear solution
Key Source	[3]	[4]	[4]

The following workflow outlines the decision process for selecting and preparing the appropriate formulation:



[Click to download full resolution via product page](#)

Experimental Considerations for Handling and Storage

- **Storage of Powder:** The solid powder should be stored in a desiccated environment, under an inert atmosphere, and at low temperatures (between -20°C and 2-8°C) to maintain stability [1] [5].
- **Avoid Aqueous Solutions:** Do not attempt to directly dissolve the powder in water or saline, as it is sparingly soluble. Always use the two-step method of creating a DMSO stock first [4] [5].
- **Dosing Volume Considerations:** When administering to animals, ensure that the concentration of DMSO in the final formulation is kept at a safe level (typically $\leq 10\%$) to avoid toxicity [4].

Conclusion

Successful experimentation with **cefcapene pivoxil hydrochloride hydrate** relies on understanding its solubility profile and carefully following the prepared protocols. The key is to use DMSO as the primary solvent for stock solutions and then select an appropriate in vivo vehicle based on the requirements of your specific study. Always prioritize the preparation of fresh solutions to ensure compound stability and experimental reproducibility.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Cefcapene Pivoxil Hydrochloride Hydrate $\geq 98\%$ (HPLC) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
2. Cefcapene pivoxil hydrochloride hydrate - TargetMol [[targetmol.com](https://www.targetmol.com)]
3. Cefcapene Pivoxil Hydrochloride | Bacterial chemical [[selleckchem.com](https://www.selleckchem.com)]
4. Cefcapene pivoxil hydrochloride hydrate | Cephem Antibiotic [[medchemexpress.com](https://www.medchemexpress.com)]
5. 147816-24-8 CAS MSDS (Cefcapene pivoxil hydrochloride ... [[chemicalbook.com](https://www.chemicalbook.com)]

To cite this document: Smolecule. [Cefcapene pivoxil hydrochloride hydrate solubility DMSO water organic solvents]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b523075#cefcapene-pivoxil-hydrochloride-hydrate-solubility-dms0-water-organic-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com